

An In-depth Technical Guide on 1-Chloro-2,2-dimethylpentane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylpentane

Cat. No.: B13172872

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on the chemical structure and computed properties of **1-Chloro-2,2-dimethylpentane**. It is important to note that experimental data for this compound is not readily available in published scientific literature or commercial databases. As such, this document primarily presents computationally derived data.

Chemical Structure and Identification

1-Chloro-2,2-dimethylpentane is a halogenated alkane. Its structure consists of a pentane backbone with a chlorine atom attached to the first carbon (C1) and two methyl groups attached to the second carbon (C2).

IUPAC Name: **1-chloro-2,2-dimethylpentane**^[1] Molecular Formula: C₇H₁₅Cl^[1] CAS Number: 128399-41-7^[1] Canonical SMILES: CCCC(C)(C)CCl^[1]

Below is a two-dimensional diagram of the chemical structure of **1-Chloro-2,2-dimethylpentane**.

Caption: 2D structure of **1-Chloro-2,2-dimethylpentane**.

Physicochemical Properties

Comprehensive experimental data for the physical and chemical properties of **1-Chloro-2,2-dimethylpentane**, such as boiling point, melting point, and density, are not available in the cited sources. The following table summarizes the computationally predicted properties for this molecule.

Property	Value	Source
Molecular Weight	134.65 g/mol	PubChem[1]
XLogP3	3.4	PubChem[1]
Hydrogen Bond Donors	0	PubChem[1]
Hydrogen Bond Acceptors	0	PubChem[1]
Rotatable Bond Count	3	ChemScene[2]
Exact Mass	134.0862282 Da	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Heavy Atom Count	8	PubChem[1]

Experimental Data and Protocols

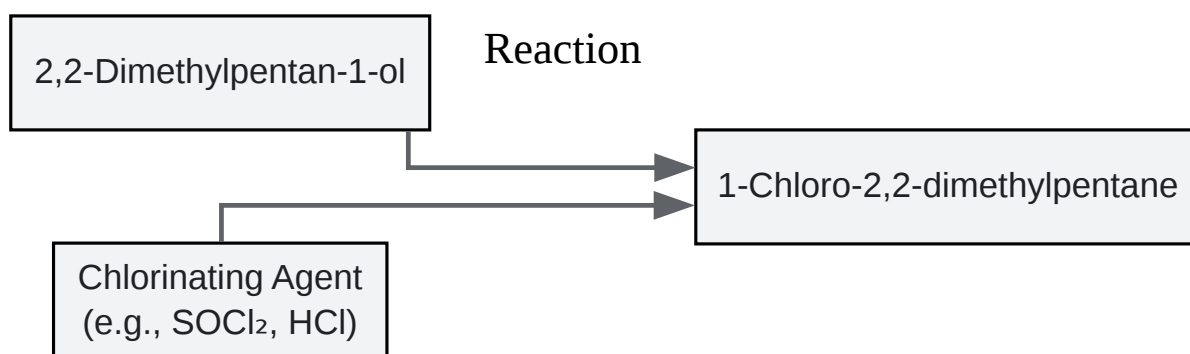
A thorough search of scientific databases and chemical supplier catalogs did not yield any specific experimental protocols for the synthesis of **1-Chloro-2,2-dimethylpentane**. Similarly, no experimental spectroscopic data (such as ¹H NMR, ¹³C NMR, IR, or Mass Spectrometry) for this compound could be located.

The lack of such information suggests that **1-Chloro-2,2-dimethylpentane** is not a commonly synthesized or commercially available compound, and its properties have not been extensively characterized in the public domain.

Biological Activity and Signaling Pathways

There is no information available in the scientific literature to suggest that **1-Chloro-2,2-dimethylpentane** has any known biological activity or involvement in cellular signaling pathways. As a simple alkyl halide, it is not expected to have specific interactions with biological macromolecules that would lead to defined signaling outcomes.

The logical relationship for the synthesis of **1-Chloro-2,2-dimethylpentane** would likely involve the chlorination of a suitable precursor. A hypothetical synthetic pathway is illustrated below.



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Caption: Hypothetical synthesis of **1-Chloro-2,2-dimethylpentane**.

Disclaimer: The information provided in this document is based on publicly available, computationally derived data. The absence of experimental data should be noted by any researcher or scientist considering the use of this compound.

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References

- 1. [1-Chloro-2,2-dimethylpentane | C7H15Cl | CID 21413630 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [chemscene.com \[chemscene.com\]](#)

- To cite this document: BenchChem. [An In-depth Technical Guide on 1-Chloro-2,2-dimethylpentane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13172872/docs#an-in-depth-technical-guide-on-1-chloro-2-2-dimethylpentane>]

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